

Application Notes and Protocols for 3,5-DiBr-PAESA Working Solution

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Compound of Interest

Compound Name: 3,5-DiBr-PAESA

Cat. No.: B1257506

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This document provides a detailed guide for the preparation and application of a **3,5-DiBr-PAESA** (4-(3,5-dibromo-2-pyridylazo)-N-ethyl-N-sulfopropylaniline, monosodium salt, monohydrate) working solution for the quantitative colorimetric determination of copper in biological samples.

Introduction

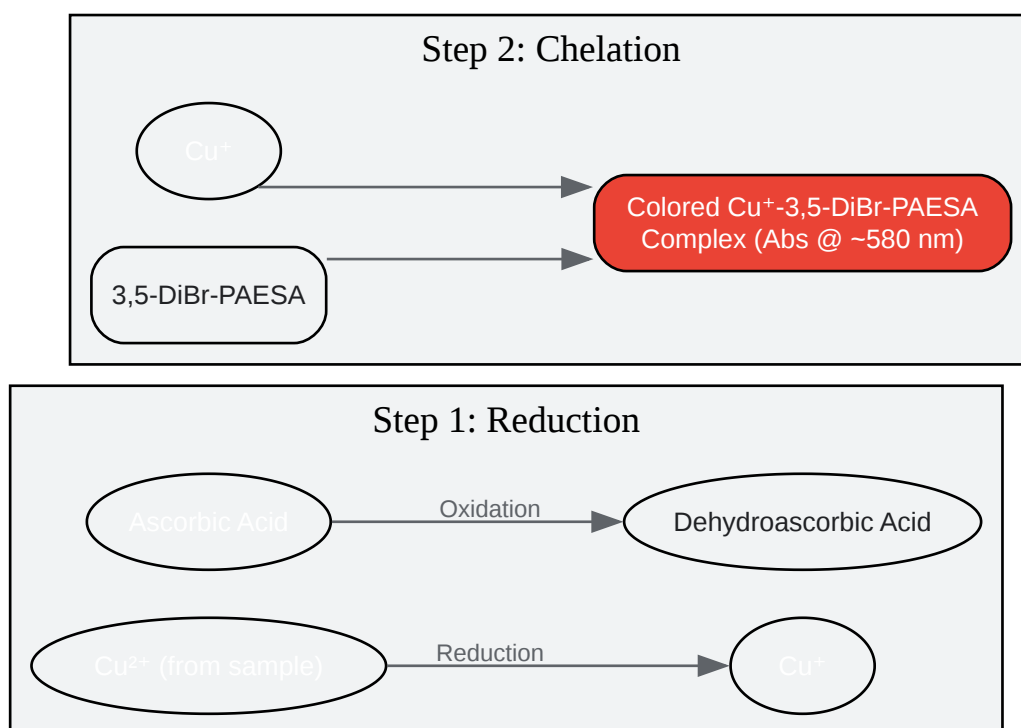
3,5-DiBr-PAESA is a highly sensitive chromogenic agent used for the spectrophotometric quantification of copper ions (Cu^{2+} and Cu^+). In an acidic environment, copper is released from proteins like ceruloplasmin. A reducing agent, such as ascorbic acid, is used to ensure all copper is in the cuprous (Cu^+) state. **3,5-DiBr-PAESA** then forms a stable, colored chelate complex with the copper ions. The intensity of the resulting color, measured at approximately 580 nm, is directly proportional to the total copper concentration in the sample. This method is noted for its simplicity, speed, and high sensitivity, making it suitable for a wide range of biological samples.

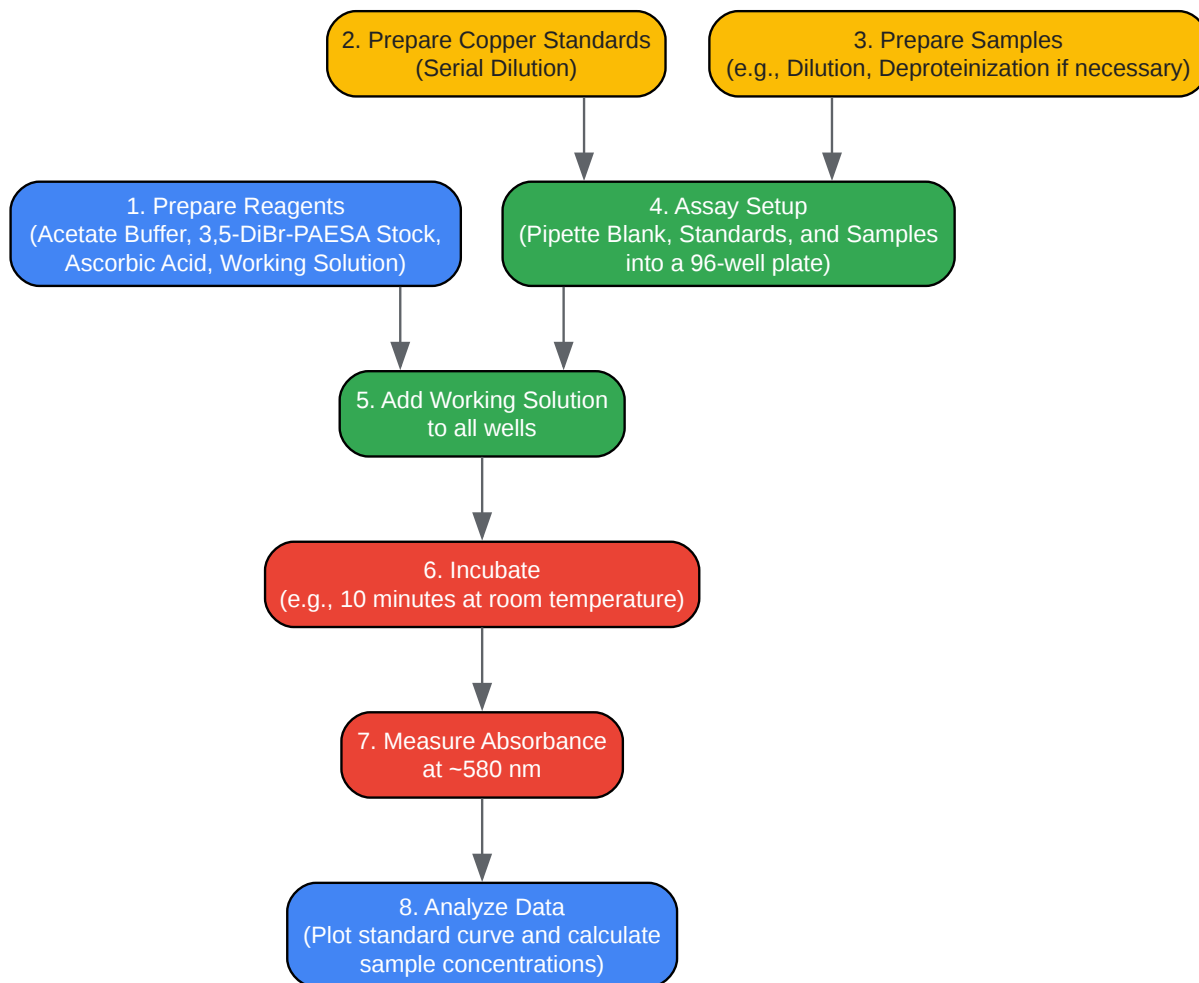
Physicochemical Properties of 3,5-DiBr-PAESA

Property	Value	Citations
Full Chemical Name	4-(3,5-dibromo-2-pyridylazo)- N-ethyl-N-sulfopropylaniline, monosodium salt, monohydrate	[1]
CAS Number	100743-65-5	[1]
Molecular Formula	C ₁₆ H ₁₇ Br ₂ N ₄ NaO ₃ S·H ₂ O	[1]
Molecular Weight	546.21 g/mol	[1]
Appearance	Dark reddish-brown powder	[1]
Solubility	Soluble in water (forms a clear, red solution)	[1]
Storage (Powder)	2 – 8 °C, protected from moisture and light	[1]
Stability (Powder)	At least 12 months at 2 – 8 °C	[1]

Signaling Pathway and Reaction Mechanism

The determination of copper concentration using **3,5-DiBr-PAESA** involves a two-step reaction. First, ascorbic acid reduces cupric ions (Cu²⁺) to cuprous ions (Cu⁺). Subsequently, **3,5-DiBr-PAESA** chelates the cuprous ions to form a stable, colored complex.





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References

- 1. assaygenie.com [assaygenie.com]
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